

Investigating the Biological Role of BDP5290: A Technical Guide

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Compound of Interest

Compound Name: BDP5290

Cat. No.: B1139109

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This in-depth technical guide serves as a resource for researchers, scientists, and drug development professionals interested in the biological role of **BDP5290**. This document outlines its mechanism of action, summarizes key quantitative data, provides detailed experimental protocols, and visualizes relevant biological pathways and workflows.

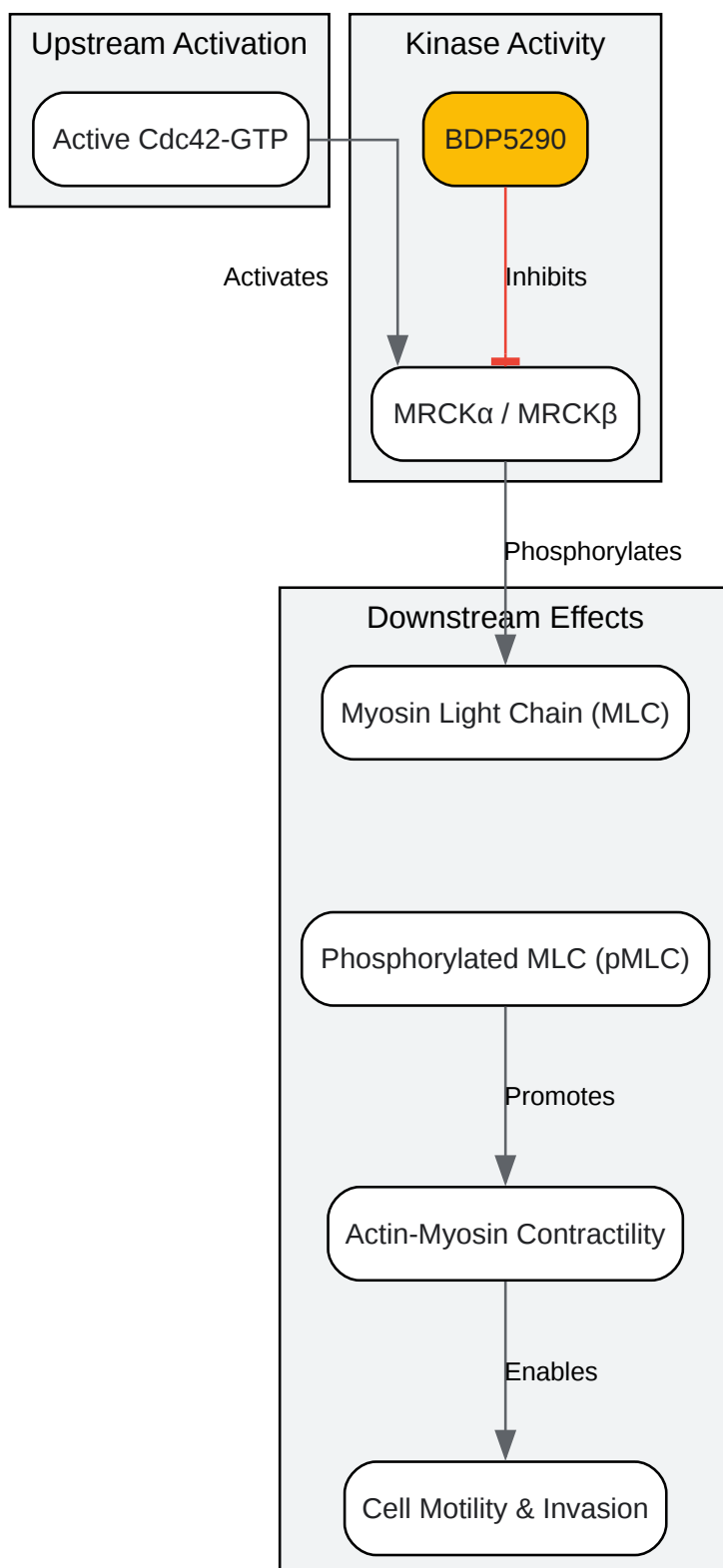
Introduction to BDP5290

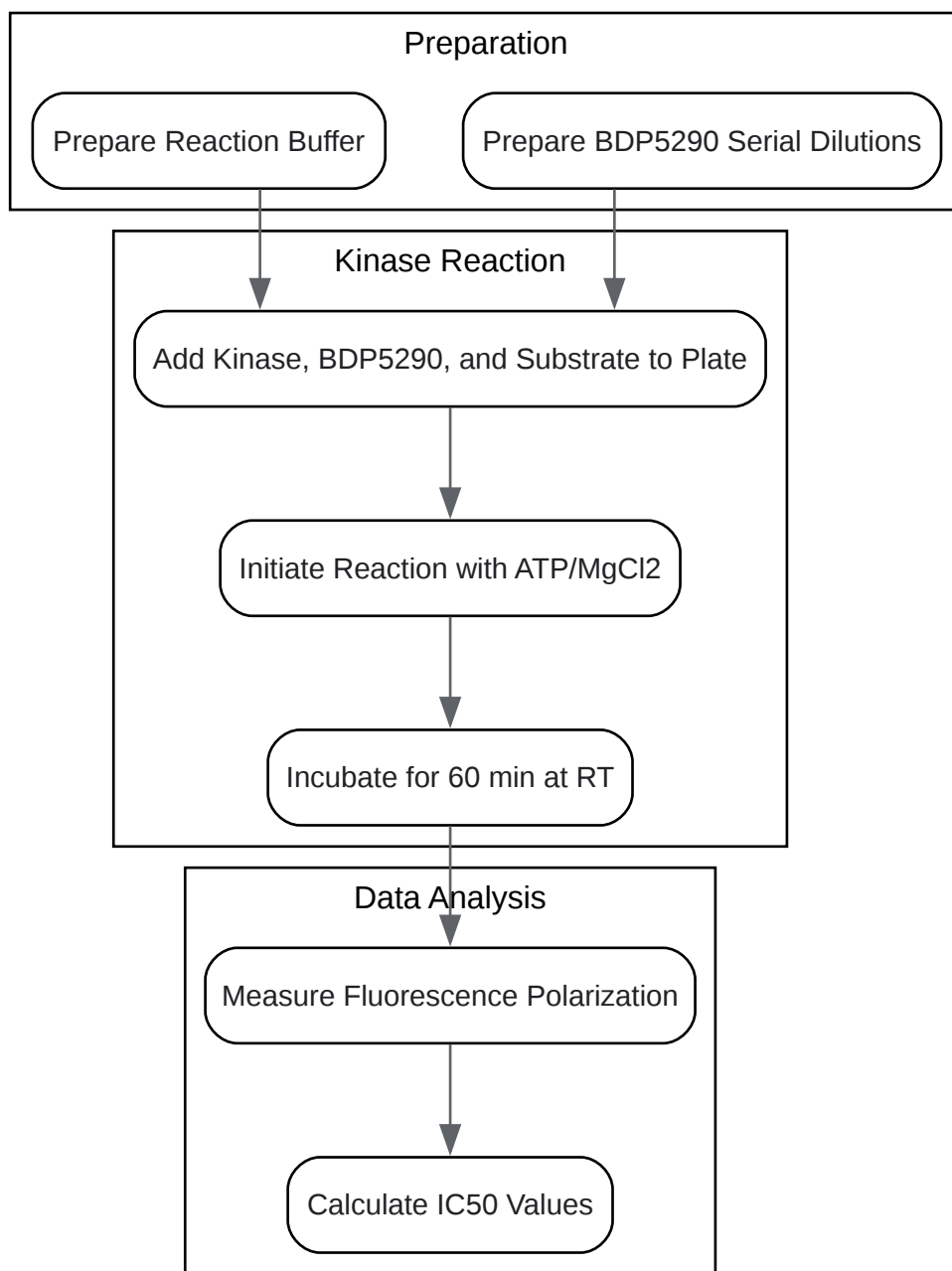
BDP5290, with the chemical name 4-chloro-1-(4-piperidyl)-N-[5-(2-pyridyl)-1H-pyrazol-4-yl]pyrazole-3-carboxamide, is a potent and selective small-molecule inhibitor of the myotonic dystrophy kinase-related CDC42-binding kinases (MRCK) α and β .^{[1][2][3]} MRCK proteins are crucial regulators of actin-myosin contractility and have been implicated in cancer cell motility and invasion, making them a therapeutic target for reducing metastasis.^{[1][2][4]} **BDP5290** was identified through the screening of a kinase-focused chemical library and subsequent medicinal chemistry efforts.^{[1][2][3]} Its discovery has provided a valuable tool for investigating the biological functions of MRCK and its role in cancer progression.^{[1][2]}

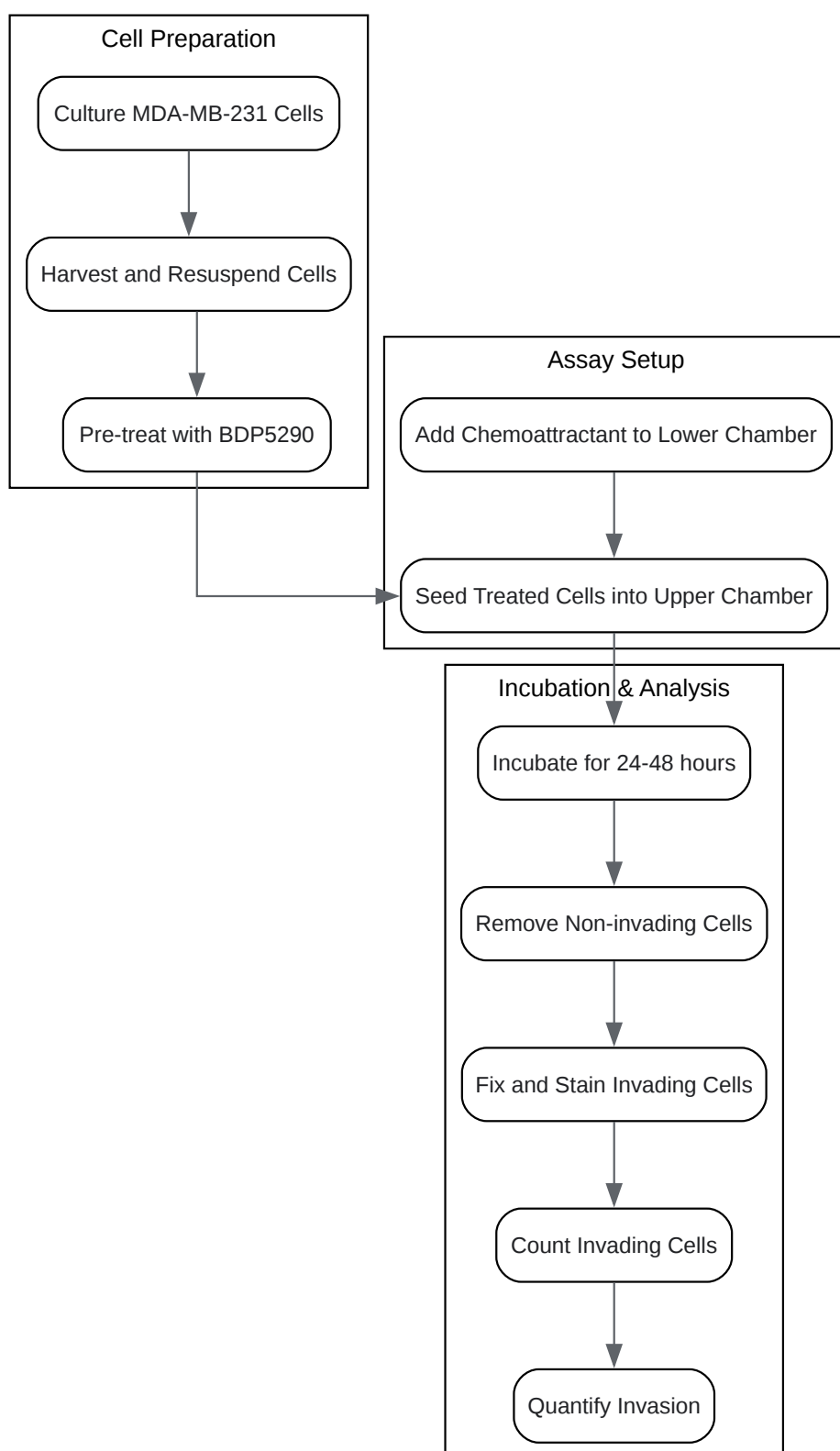
Mechanism of Action and Signaling Pathway

BDP5290 functions as an ATP-competitive inhibitor of MRCK α and MRCK β .^[4] X-ray crystallography has revealed that **BDP5290** binds to the nucleotide-binding pocket of the MRCK β kinase domain.^{[1][2][3]} The primary downstream effect of MRCK inhibition by **BDP5290** is the reduction of myosin II light chain (MLC) phosphorylation.^{[1][2]} Phosphorylation of MLC is a key event in promoting actin-myosin contractility, which is essential for cell motility and invasion.^{[4][5]}

The MRCK signaling pathway, downstream of the Cdc42 GTPase, plays a significant role in regulating the cytoskeleton.[4] By inhibiting MRCK, **BDP5290** effectively blocks this signaling cascade, leading to decreased cell motility and invasion.[1][2]







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